

# SOLVENT YELLOW 83: Comprehensive Application Notes and Protocols for Materials Science

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## Compound of Interest

Compound Name: SOLVENT YELLOW 83

CAS No.: 12239-75-7

Cat. No.: B1172513

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## Introduction

**Solvent Yellow 83**, identified by CAS number 12239-75-7, is a metal complex solvent dye known for its vibrant yellow hue and excellent solubility in organic solvents.<sup>[1]</sup> Its commercial name is Savinyl Yellow RLSN.<sup>[1]</sup> Chemically classified as a metal complex dye, it is distinct from Pigment Yellow 83, which is a diarylide pigment with a different chemical structure (CAS 5567-15-7, Formula: C<sub>36</sub>H<sub>32</sub>Cl<sub>4</sub>N<sub>6</sub>O<sub>8</sub>). This document provides detailed application notes and protocols for the use of **Solvent Yellow 83** in various materials science applications, tailored for a scientific audience.

## Physicochemical Properties and Specifications

**Solvent Yellow 83** is a yellow powder with a density of 1.40 g/cm<sup>3</sup>.<sup>[1]</sup> Its properties make it suitable for applications requiring high fastness and stability.

Property	Specification
CAS Number	12239-75-7
Chemical Class	Metal Complex Dye
Physical Appearance	Yellow Powder
Hue	Yellow
Density	1.40 g/cm <sup>3</sup> [1]
Solubility	Butyl Cellosolve: 350 g/L, Acetone: 250 g/L, Methyl Ethyl Ketone: 450 g/L, Diacetone Alcohol: 500 g/L
pH (1% solution)	6.0 - 8.0
Dye Content (Spectro)	98 - 103%
Moisture Content	< 5%
Light Fastness (Lacquer)	7-8[1]
Alkali Fastness (Lacquer)	4-5
Acid Fastness (Lacquer)	4-5

## Applications in Materials Science

**Solvent Yellow 83** is utilized in a range of materials science applications due to its excellent solubility and fastness properties.[1][2][3] Its primary applications include:

- **Industrial Paints and Coatings:** As a colorant for solvent-based paints and coatings, offering high transparency and weather resistance.
- **Polymer Coloration:** Suitable for coloring various plastics and resins where solubility in organic solvents is a key requirement.
- **Wood Stains:** Its solubility allows for deep penetration into wood substrates, providing a vibrant and durable yellow color.

- **Leather Finishes:** Used in the surface coating of leather to impart a uniform and lightfast yellow coloration.
- **Printing Inks:** A key component in the formulation of special printing inks, particularly for flexible and gravure printing.[1]

## Experimental Protocols

The following are generalized experimental protocols for the application of **Solvent Yellow 83** in common materials science applications. Researchers should optimize these protocols based on their specific substrates, equipment, and desired outcomes.

### Protocol 1: Incorporation into a Solvent-Based Acrylic Coating

**Objective:** To prepare a transparent yellow acrylic lacquer.

**Materials:**

- **Solvent Yellow 83**
- Acrylic resin (e.g., polymethyl methacrylate)
- Solvent system (e.g., a mixture of ketones, esters, and aromatic hydrocarbons)
- Stirrer/homogenizer
- Film applicator
- Substrate for coating (e.g., glass or metal panel)

**Procedure:**

- **Dissolution of the Dye:** Prepare a stock solution of **Solvent Yellow 83** by dissolving the dye in a suitable solvent (e.g., Methyl Ethyl Ketone) at a concentration of 1-5% (w/v). Gentle heating and stirring can aid dissolution.

- Preparation of the Lacquer Base: Dissolve the acrylic resin in the chosen solvent system to the desired viscosity and solid content.
- Incorporation of the Dye: While stirring, slowly add the **Solvent Yellow 83** stock solution to the acrylic resin solution until the desired color intensity is achieved.
- Homogenization: Continue stirring for 30-60 minutes to ensure uniform dispersion of the dye.
- Application: Apply the colored lacquer to the substrate using a film applicator of a specified thickness.
- Curing: Allow the solvent to evaporate at room temperature, followed by oven curing at a temperature suitable for the acrylic resin (typically 80-120°C).

## Protocol 2: Staining of Wood Substrates

Objective: To apply a transparent yellow stain to a wooden surface.

Materials:

- **Solvent Yellow 83**
- Solvent blend (e.g., ethanol, butyl acetate)
- Binder (e.g., nitrocellulose or acrylic resin, optional for improved adhesion)
- Wood substrate (e.g., maple or pine)
- Applicator (e.g., cloth or brush)
- Sanding paper

Procedure:

- Surface Preparation: Sand the wood surface with fine-grit sandpaper and remove any dust.
- Stain Preparation: Dissolve **Solvent Yellow 83** in the solvent blend to a concentration of 0.1-1% (w/v). If a binder is used, ensure it is compatible with the solvent system.

- Application: Apply the stain evenly to the wood surface using a cloth or brush, following the grain of the wood.
- Penetration: Allow the stain to penetrate the wood for a specified time (e.g., 5-15 minutes).
- Excess Removal: Wipe off any excess stain with a clean cloth.
- Drying: Allow the stained wood to dry completely. A topcoat of clear lacquer can be applied for added protection.

## Protocol 3: Coloration of Leather Finishes

Objective: To prepare a yellow-colored finishing solution for leather.

Materials:

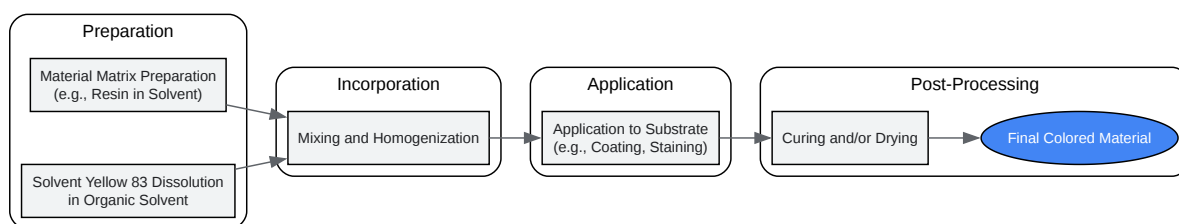
- **Solvent Yellow 83**
- Binder emulsion (e.g., acrylic or polyurethane dispersion)
- Co-solvents (e.g., glycol ethers)
- Water
- Spray gun or roller coater
- Leather substrate

Procedure:

- Dye Solution Preparation: Prepare a concentrated solution of **Solvent Yellow 83** in a suitable co-solvent.
- Finishing Formulation: In a mixing vessel, combine the binder emulsion, water, and any other finishing auxiliaries.
- Color Addition: While stirring, slowly add the concentrated dye solution to the finishing formulation until the desired shade is achieved.

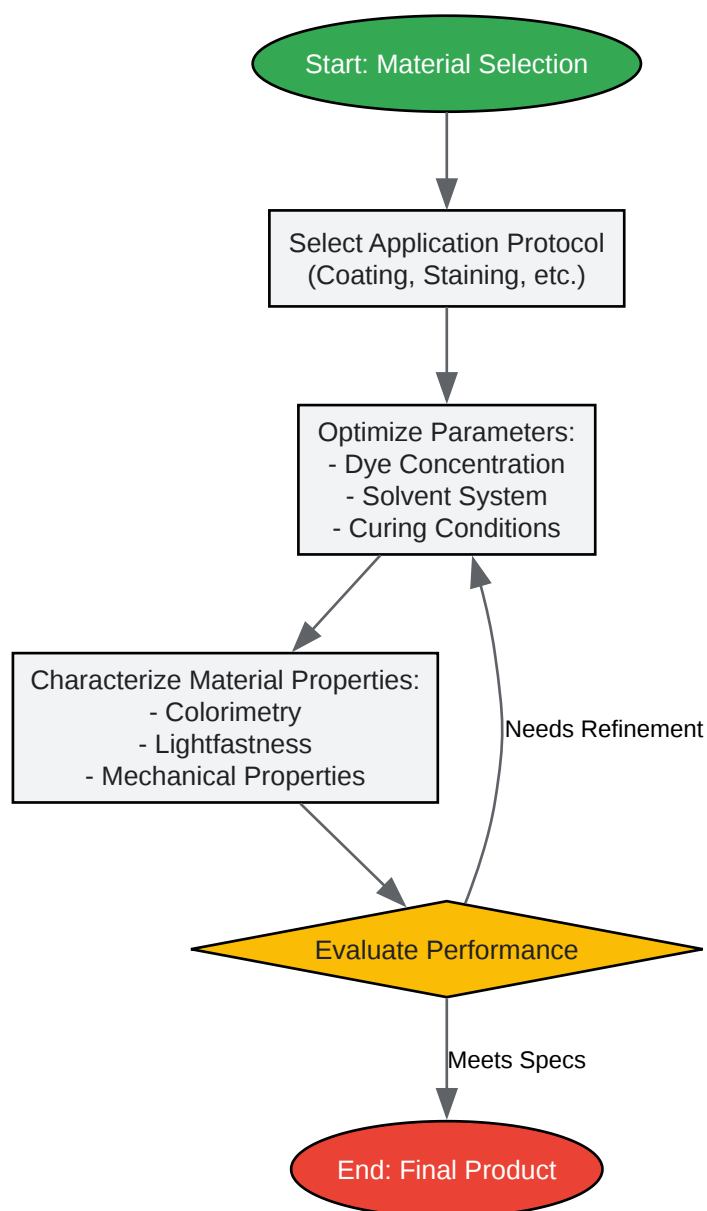
- Application: Apply the colored finish to the leather surface using a spray gun or roller coater in thin, even coats.
- Drying and Curing: Dry each coat before applying the next. After the final coat, cure the finish according to the binder manufacturer's recommendations.

## Visualizations



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Caption: General workflow for incorporating **Solvent Yellow 83** into a material matrix.



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Caption: Logical workflow for the development of materials using **Solvent Yellow 83**.

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## References

- [1. Solvent Yellow 83 Dyes | CAS 12239-75-7 Manufacturers in India \[colorantsgroup.com\]](#)
- [2. ulprospector.com \[ulprospector.com\]](#)
- [3. specialchem.com \[specialchem.com\]](#)
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